

Minimizing viscosity issues with high-density lithium metatungstate solutions.

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Compound of Interest

Compound Name: *Lithium metatungstate*

Cat. No.: *B089344*

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Technical Support Center: High-Density Lithium Metatungstate (LMT) Solutions

Welcome to the technical support center for high-density **lithium metatungstate** (LMT) solutions. This resource is designed for researchers, scientists, and drug development professionals to address and minimize challenges related to solution viscosity during experimental procedures.

Frequently Asked Questions (FAQs)

Q1: What is **Lithium Metatungstate** (LMT)?

A1: **Lithium Metatungstate** is an inorganic salt that, when dissolved in water, can create high-density solutions. These solutions are non-toxic and are commonly used in laboratory settings for density separations of minerals, plastics, and other materials.^{[1][2]} LMT is a lithium-based tungstate and is considered a safe alternative to hazardous organic heavy liquids.^{[3][4]}

Q2: Why does my high-density LMT solution become highly viscous?

A2: The viscosity of LMT solutions is directly related to their density (concentration). As the concentration of LMT increases to achieve higher densities, the viscosity of the solution also increases.^{[3][5]} This is a common characteristic of polytungstate-based heavy liquids.^{[1][2][5]} At densities of 2.8 g/mL or higher, LMT solutions can become significantly viscous.^{[2][5]}

Q3: How does temperature influence the viscosity of LMT solutions?

A3: For liquid solutions like LMT, viscosity generally decreases as the temperature increases. [6][7] Gently warming a viscous LMT solution can help to reduce its viscosity and improve flow characteristics, which can lead to faster and more efficient separations.[1] Conversely, a decrease in temperature can cause an increase in viscosity and may lead to crystallization if the solution becomes supersaturated.[8]

Q4: What is the maximum practical density for an LMT solution at room temperature?

A4: At room temperature (approximately 20-23°C), LMT solutions can be used up to a density of about 3.0 g/mL (or 3.0 Specific Gravity).[3] Attempting to exceed this density at room temperature will likely result in very high viscosity or crystallization.

Q5: Can I dilute my LMT solution to reduce its density and viscosity?

A5: Yes, you can easily lower the density and viscosity of an LMT solution by diluting it with deionized water.[9][10] It is recommended to use only deionized water to avoid introducing contaminants.[8]

Q6: My LMT solution has formed crystals. What should I do?

A6: Crystallization can occur if the solution is oversaturated, has experienced water evaporation, or has been chilled.[8][10] To redissolve the crystals, you can gently warm the solution to between 50-60°C and stir it until the crystals have dissolved.[8] Adding a small amount of deionized water can also help.

Data Presentation

The viscosity of LMT is highly dependent on its density. The following table summarizes available quantitative data for LMT viscosity at 23°C.

Density (g/mL)	Viscosity (cSt)
1.47	1.10
1.74	1.30

Table 1: Viscosity and Density of LMT at 23°C.[3]

For comparison, the table below shows the viscosity of other common heavy liquids at a density of 2.85 g/mL.

Heavy Liquid	Viscosity (cP) at 2.85 g/mL
Lithium Metatungstate (LMT)	>20
Sodium Polytungstate (SPT)	>20
LST Heavy Liquid	10
Tetrabromoethane (TBE)	10
Bromoform	2

Table 2: Comparative Viscosities of Various Heavy Liquids.[1]

Troubleshooting Guides

This section provides logical workflows to diagnose and resolve common issues with LMT solutions.

Issue 1: Solution is Too Viscous for Use

High viscosity can impede the settling of particles, leading to slow and inefficient separations.
[2][5]

Caption: Troubleshooting workflow for high-viscosity LMT solutions.

Logical Relationships of Factors Affecting Viscosity

Understanding the interplay of key factors is crucial for managing LMT solution properties.

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Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com